

# A Technical Guide to the Physicochemical Properties of 5-Bromo-1,10-phenanthroline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Bromo-1,10-phenanthroline

Cat. No.: B1267314

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**5-Bromo-1,10-phenanthroline** is a heterocyclic organic compound that has garnered significant interest in various scientific fields, including coordination chemistry, materials science, and particularly in the realm of drug development. Its rigid, planar structure, coupled with the presence of a bromine substituent, imparts unique electronic and steric properties that make it a versatile ligand for the formation of metal complexes with diverse applications. This technical guide provides an in-depth overview of the core physicochemical properties of **5-Bromo-1,10-phenanthroline**, detailed experimental protocols, and a visualization of its role in a relevant biological signaling pathway.

## Core Physicochemical Properties

The fundamental physicochemical properties of **5-Bromo-1,10-phenanthroline** are summarized in the table below. These properties are crucial for understanding its behavior in different environments and for designing its applications in research and development.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>7</sub> BrN <sub>2</sub>	[1][2][3]
Molecular Weight	259.11 g/mol	[1]
Appearance	White to light yellow powder or crystal	[1]
Melting Point	119 °C (lit.)	[1][4][5]
Boiling Point (Predicted)	417.6 ± 25.0 °C at 760 mmHg	[6]
Density (Predicted)	1.6 ± 0.1 g/cm <sup>3</sup>	[6]
LogP (Predicted)	2.76	[6]
Storage Conditions	Store at room temperature in a dry, dark place.	[2]

## Spectral Properties

The electronic absorption and emission properties of phenanthroline and its derivatives are central to their application in photochemistry and as probes.

- **UV-Vis Absorption:** 1,10-phenanthroline typically exhibits strong absorption bands in the UV region. The parent compound has an absorbance peak at 232 nm.[7][8] The introduction of a bromine atom at the 5-position is expected to cause a bathochromic (red) shift in the absorption spectrum due to the electronic effects of the halogen substituent.
- **Fluorescence:** 1,10-phenanthroline and its derivatives are known to be fluorescent.[9][10] The emission properties can be significantly influenced by the solvent polarity and the coordination to metal ions. Metal complexation can either enhance or quench the fluorescence, a property that is exploited in the development of chemical sensors.

## Solubility Profile

While specific quantitative solubility data for **5-Bromo-1,10-phenanthroline** is not readily available in the literature, the solubility of the parent compound, 1,10-phenanthroline, provides a useful reference. 1,10-phenanthroline is generally soluble in organic solvents and shows

limited solubility in water.<sup>[8][11]</sup> The introduction of a bromine atom is expected to decrease its polarity and therefore further reduce its solubility in water while potentially increasing its solubility in non-polar organic solvents.

## Experimental Protocols

### Synthesis of 5-Bromo-1,10-phenanthroline

A common method for the synthesis of **5-Bromo-1,10-phenanthroline** involves the direct bromination of 1,10-phenanthroline.<sup>[4][12]</sup>

Materials:

- 1,10-phenanthroline
- Oleum (15%)
- Bromine
- Ammonium hydroxide (NH<sub>4</sub>OH)
- Chloroform (CHCl<sub>3</sub>)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Diethyl ether
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Heavy-walled glass reaction tube with a Teflon screw top
- Ice bath
- Silicon oil bath

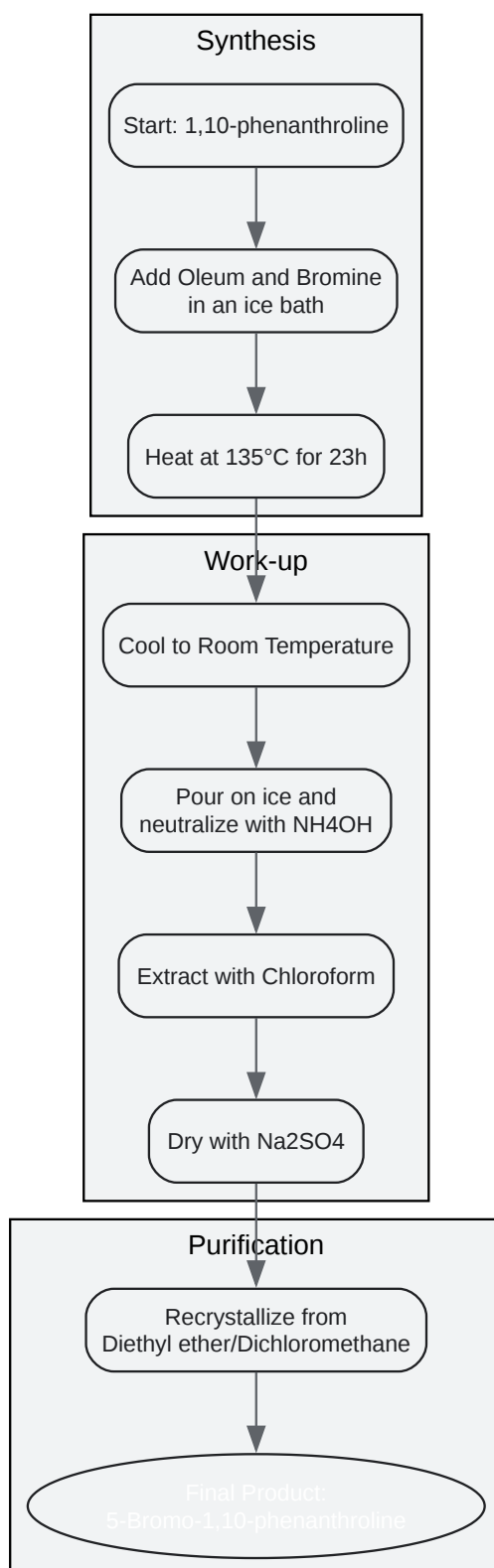
Procedure:

- Place 3.6 g (20 mmol) of 1,10-phenanthroline into a heavy-walled glass reaction tube.

- Cool the reaction tube in an ice bath.
- Carefully add 12 mL of oleum (15%) and 0.60 mL (11.6 mmol) of bromine to the reaction tube.
- Seal the reaction tube and place it in a silicon oil bath.
- Slowly raise the temperature of the oil bath to 135 °C.
- Maintain the reaction at this temperature for 23 hours.
- After 23 hours, cool the reaction mixture to room temperature.
- Pour the cooled mixture over ice and neutralize it with ammonium hydroxide.
- Extract the product with chloroform.
- Dry the combined chloroform extracts over anhydrous sodium sulfate.
- The crude product can be purified by recrystallization from hot diethyl ether with a minimum amount of dichloromethane.

## Experimental Workflow for Synthesis and Purification

The following diagram illustrates the general workflow for the synthesis and purification of **5-Bromo-1,10-phenanthroline**.

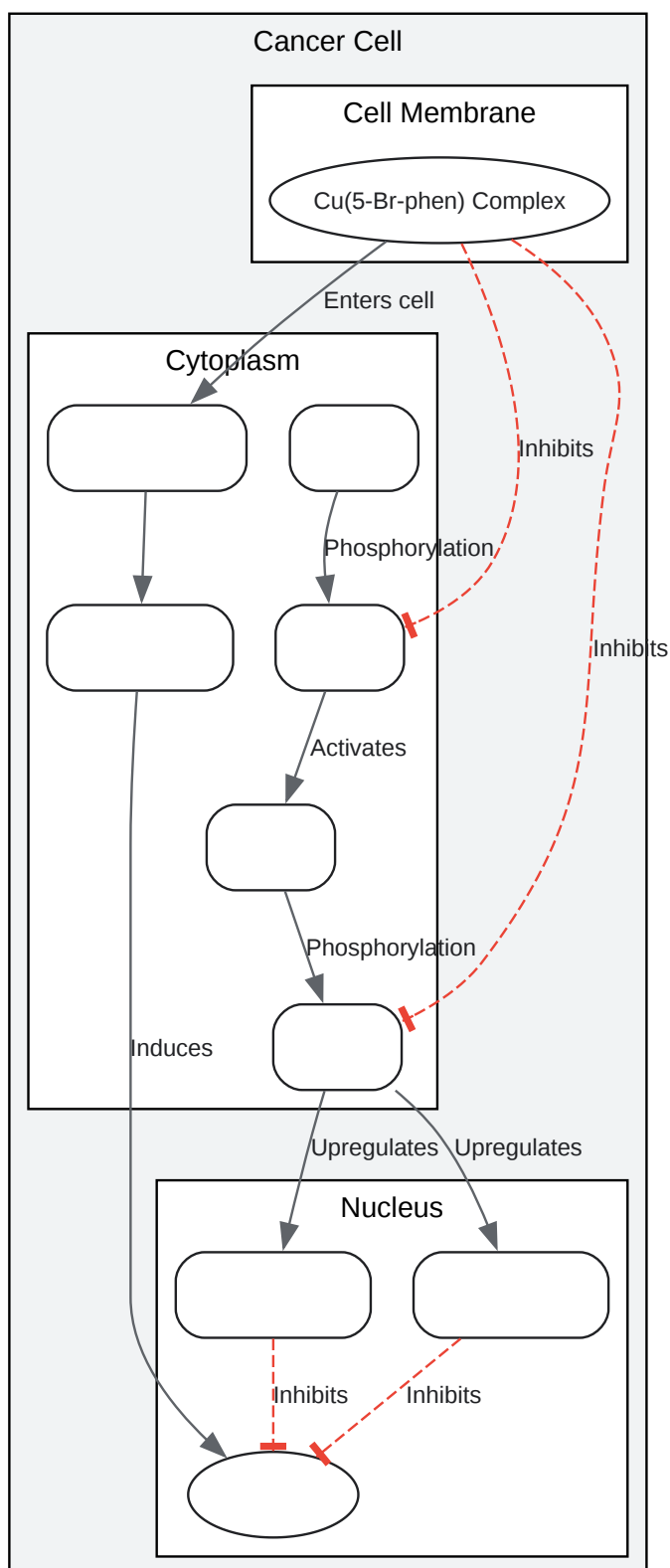


[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis and purification of **5-Bromo-1,10-phenanthroline**.

## Role in Biological Signaling Pathways: Anticancer Mechanism

Metal complexes of 1,10-phenanthroline and its derivatives have shown significant promise as anticancer agents.<sup>[13][14]</sup> One of the proposed mechanisms of action involves the induction of apoptosis (programmed cell death) in cancer cells through the modulation of key signaling pathways. A notable example is the activity of copper-phenanthroline complexes, which have been shown to induce apoptosis by inhibiting the JAK2/STAT5 signaling pathway.<sup>[15]</sup> While the specific effects of the 5-bromo derivative are a subject for further research, the following pathway illustrates the general mechanism for related copper-phenanthroline complexes.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of apoptosis induction by a Copper-**5-Bromo-1,10-phenanthroline** complex via the JAK2/STAT5 signaling pathway.

This diagram illustrates how the copper complex, upon entering a cancer cell, can lead to an increase in reactive oxygen species (ROS) and inhibit the phosphorylation of JAK2 and STAT5. This inhibition prevents the upregulation of anti-apoptotic proteins like Bcl-2 and Survivin, ultimately leading to mitochondrial depolarization and apoptosis.

## Conclusion

**5-Bromo-1,10-phenanthroline** is a compound with a rich set of physicochemical properties that make it a valuable building block in various chemical and biological applications. Its ability to form stable metal complexes, combined with the potential for these complexes to interact with biological systems, positions it as a compound of high interest for future research, particularly in the development of novel therapeutic agents. This guide provides a foundational understanding of its core properties and a glimpse into its potential applications, serving as a valuable resource for researchers in the field.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. 5-Bromo-1,10-phenanthroline | 40000-20-2 [sigmaaldrich.com]
- 3. fluorochem.co.uk [fluorochem.co.uk]
- 4. 5-bromo-1,10-phenanthroline | 40000-20-2 [chemicalbook.com]
- 5. 5-bromo-1,10-phenanthroline CAS#: 40000-20-2 [m.chemicalbook.com]
- 6. 5-Bromo-1,10-phenanthroline | CAS#:40000-20-2 | Chemsrce [chemsrc.com]
- 7. researchgate.net [researchgate.net]
- 8. solubilityofthings.com [solubilityofthings.com]



- 9. [eprints.soton.ac.uk](https://eprints.soton.ac.uk) [[eprints.soton.ac.uk](https://eprints.soton.ac.uk)]
- 10. Absorption and luminescence properties of 1, 10-phenanthroline, 2, 9-diphenyl-1, 10-phenanthroline, 2,9-dianisyl-1, 10-phenanthroline and their protonated forms in dichloromethane solution - Journal of the Chemical Society, Faraday Transactions (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 11. 1,10-Phenanthroline - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 12. 5-bromo-1,10-phenanthroline synthesis - chemicalbook [[chemicalbook.com](https://chemicalbook.com)]
- 13. 1,10-phenanthroline promotes copper complexes into tumor cells and induces apoptosis by inhibiting the proteasome activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 14. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 15. [spandidos-publications.com](https://spandidos-publications.com) [[spandidos-publications.com](https://spandidos-publications.com)]
- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 5-Bromo-1,10-phenanthroline]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1267314#physicochemical-properties-of-5-bromo-1-10-phenanthroline>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)